

# An In-depth Technical Guide to Diboron Dioxide (B<sub>2</sub>O<sub>2</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diboron dioxide

Cat. No.: B080103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Diboron dioxide** (B<sub>2</sub>O<sub>2</sub>), systematically named oxo(oxoboranyl)borane, is a reactive inorganic compound that has been the subject of spectroscopic and theoretical studies. This technical guide provides a comprehensive overview of the current knowledge of B<sub>2</sub>O<sub>2</sub>, including its chemical identity, structural and thermodynamic properties, and a detailed experimental protocol for its synthesis and characterization using matrix isolation infrared spectroscopy. The information is presented to be a valuable resource for researchers in chemistry and materials science.

## Introduction

**Diboron dioxide** is a simple boron oxide with the chemical formula B<sub>2</sub>O<sub>2</sub>. While not a stable compound under ambient conditions, it can be generated in the gas phase at high temperatures and studied using specialized techniques such as matrix isolation spectroscopy. Understanding the properties of small, reactive molecules like B<sub>2</sub>O<sub>2</sub> is fundamental to advancing our knowledge of chemical bonding, reaction mechanisms, and materials science. This guide summarizes the key physicochemical properties of B<sub>2</sub>O<sub>2</sub> and provides a detailed experimental methodology for its laboratory synthesis and characterization.

## Chemical Identity and Properties

The IUPAC name for the B<sub>2</sub>O<sub>2</sub> compound is oxo(oxoboranyl)borane[1]. It is also commonly referred to as **diboron dioxide**. Key identifiers and computed properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	oxo(oxoboranyl)borane	[1]
Synonyms	Diboron dioxide, O=BB=O	[1]
CAS Number	13766-28-4	[1][2]
Molecular Formula	B <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	53.621 g/mol	[2]
Monoisotopic Mass	54.0084396 Da	[1]
Canonical SMILES	B(=O)B=O	[1]
InChI	InChI=1S/B <sub>2</sub> O <sub>2</sub> /c3-1-2-4	[1]
InChIKey	MTKRXXSLFWZJTB-UHFFFAOYSA-N	[1]

## Quantitative Data

A summary of key quantitative data for **diboron dioxide** is presented below, primarily sourced from the NIST Chemistry WebBook and computational studies.

**Table 3.1: Gas-Phase Thermochemical Data**

Property	Value	Units
Enthalpy of Formation (Δ <sub>f</sub> H° <sub>gas</sub> )	Data available in NIST WebBook	kJ/mol
Entropy of Gas (S° <sub>gas</sub> , 1 bar)	Data available in NIST WebBook	J/mol·K

Note: Specific values can be accessed through the NIST Standard Reference Database 69.[2]

**Table 3.2: Vibrational Frequencies (Argon Matrix)**

Isotope	Wavenumber (cm <sup>-1</sup> )	Assignment
B <sup>10</sup> <sub>2</sub> O <sub>2</sub>	1955	ν(B=O)
B <sup>10</sup> B <sup>11</sup> O <sub>2</sub>	1921	ν(B=O)
B <sup>11</sup> <sub>2</sub> O <sub>2</sub>	1899	ν(B=O)

Data from infrared absorption spectra of B<sub>2</sub>O<sub>2</sub> isolated in solid argon matrices.[3]

**Table 3.3: Computed Properties**

Property	Value	Units
Topological Polar Surface Area	34.1	Å <sup>2</sup>
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	0	

Computed by Cactvs 3.4.8.18 (PubChem release 2021.10.14).[1]

## Experimental Protocols

The following protocol for the synthesis and characterization of **diboron dioxide** is based on the matrix isolation infrared spectroscopy studies.[3]

### Synthesis via High-Temperature Effusion

**Diboron dioxide** is generated in the gas phase by the high-temperature reaction of boron and boron trioxide.

Materials:

- Boron powder (amorphous or crystalline)
- Boric oxide (B<sub>2</sub>O<sub>3</sub>)

- High-temperature effusion cell (e.g., Knudsen cell) made of a refractory material (e.g., tantalum, tungsten, or graphite).
- High-vacuum system
- Mass spectrometer (for monitoring effusing species)

Procedure:

- A mixture of boron powder and boric oxide is placed into the effusion cell.
- The cell is placed within the high-vacuum chamber and heated to temperatures in the range of 1300-1600 K.
- At these temperatures, gaseous  $B_2O_2$  is formed via the reaction:  $4B(s) + B_2O_3(g) \rightarrow 3B_2O_2(g)$ .
- The effusing vapor from the cell, containing  $B_2O_2$ , is directed towards a cold substrate for matrix isolation or into the ionization source of a mass spectrometer for identification.

## Characterization by Matrix Isolation Infrared Spectroscopy

This technique allows for the trapping and spectroscopic analysis of the reactive  $B_2O_2$  molecule.

Materials:

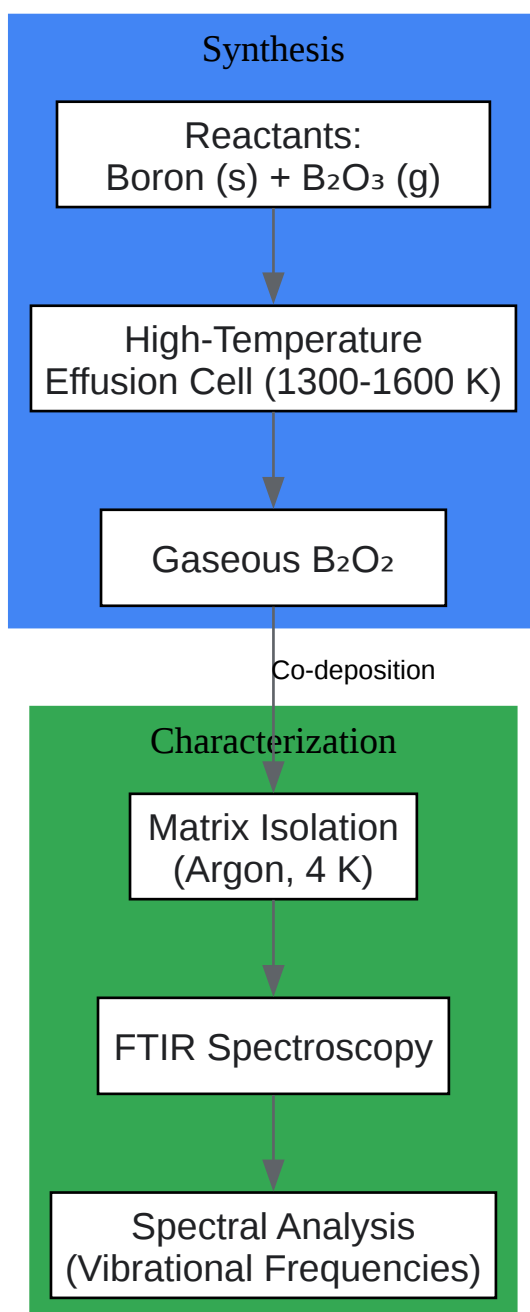
- Cryostat capable of reaching temperatures near 4 K.
- Infrared-transparent window (e.g., CsI or KBr)
- Inert matrix gas (e.g., Argon, Neon)
- Fourier-transform infrared (FTIR) spectrometer

Procedure:

- The cryostat window is cooled to approximately 4 K.
- A mixture of the gaseous species effusing from the high-temperature cell and an excess of the inert matrix gas (e.g., Ar/B<sub>2</sub>O<sub>2</sub> > 1000) is co-deposited onto the cold window.
- The solidified inert gas forms a rigid, transparent matrix, isolating individual B<sub>2</sub>O<sub>2</sub> molecules.
- The infrared spectrum of the matrix-isolated sample is recorded using an FTIR spectrometer.
- The vibrational frequencies of B<sub>2</sub>O<sub>2</sub> can be identified and assigned based on isotopic substitution (e.g., using <sup>10</sup>B and <sup>11</sup>B) and comparison with theoretical calculations.

## Visualizations

### Logical Workflow for Synthesis and Characterization of B<sub>2</sub>O<sub>2</sub>



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of gaseous  $B_2O_2$  and its subsequent characterization.

## Conclusion

This technical guide has provided a detailed overview of the IUPAC nomenclature, physicochemical properties, and experimental procedures for the synthesis and

characterization of **diboron dioxide** (oxo(oxoboranyl)borane). The data, compiled from reputable sources, and the detailed experimental protocol offer a solid foundation for researchers interested in the study of this and other reactive boron-containing species. The application of high-temperature synthesis coupled with matrix isolation spectroscopy remains a powerful tool for elucidating the fundamental properties of transient molecules.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diboron dioxide | B<sub>2</sub>O<sub>2</sub> | CID 139581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diboron dioxide [webbook.nist.gov]
- 3. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diboron Dioxide (B<sub>2</sub>O<sub>2</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080103#iupac-name-for-b2o2-compound]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)